

# Proper Disposal Procedures for Luteolinidol Chloride

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## Compound of Interest

Compound Name: Luteolinidol chloride

Cat. No.: B1675521

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This guide provides essential safety and logistical information for the proper disposal of **luteolinidol chloride** in a laboratory setting. The following procedures are based on general best practices for non-hazardous chemical waste disposal. Researchers, scientists, and drug development professionals should always consult their institution's specific chemical hygiene plan and local regulations before proceeding.

## Summary of Chemical Data for Disposal

Proper waste identification is the first step in safe disposal. The following table summarizes key identifiers for **luteolinidol chloride**.

Property	Value
Chemical Name	Luteolinidin chloride
CAS Number	1154-78-5
Molecular Formula	C <sub>15</sub> H <sub>11</sub> O <sub>5</sub> Cl
Hazard Classification	This substance does not meet the criteria for classification as hazardous according to GHS. <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Physical State	Solid, Powder

# Experimental Protocol: Step-by-Step Disposal of Luteolinidol Chloride

This protocol outlines the procedure for the disposal of **luteolinidol chloride** and associated contaminated materials.

## 1. Personal Protective Equipment (PPE) Assessment:

- Before handling the chemical waste, ensure you are wearing appropriate PPE.
- Required PPE:
  - Chemical-resistant gloves (e.g., nitrile).
  - Safety glasses or goggles.[\[2\]](#)
  - Laboratory coat.

## 2. Waste Segregation:

- Do not mix **luteolinidol chloride** waste with other chemical waste streams, especially solvents or reactive chemicals.
- Keep solid waste separate from liquid waste.

## 3. Packaging Solid **Luteolinidol Chloride** Waste:

- Place any unused or expired solid **luteolinidol chloride** into a designated, sealable, and chemically compatible waste container.
- The container should be in good condition and have a secure, screw-on cap.
- Do not overfill the container; leave at least 10% headspace to prevent spills.

## 4. Packaging Contaminated Labware:

- Collect any lab supplies, such as weighing paper, gloves, or wipes, that are contaminated with **luteolinidol chloride**.

- Place these items in a clear plastic bag.[\[4\]](#)
- Double-bag the waste to ensure containment.[\[4\]](#)
- This bag should then be placed in a designated solid chemical waste container.

#### 5. Labeling the Waste Container:

- Label the waste container clearly. The label should include:
  - The full chemical name: "**Luteolinidol Chloride**".
  - The words "Non-Hazardous Waste for Disposal" (or as required by your institution).
  - The name and contact information of the generating laboratory/researcher.
  - The accumulation start date.

#### 6. Storage of Waste:

- Store the sealed and labeled waste container in a designated satellite accumulation area within the laboratory.
- Ensure the storage area is away from general lab traffic and incompatible materials.

#### 7. Arranging for Disposal:

- Follow your institution's procedure for chemical waste pickup. This typically involves submitting a request through your Environmental Health and Safety (EHS) department.
- Do not dispose of solid **luteolinidol chloride** in the regular trash unless explicitly permitted by your institution's EHS for this specific chemical.[\[1\]](#)[\[2\]](#)

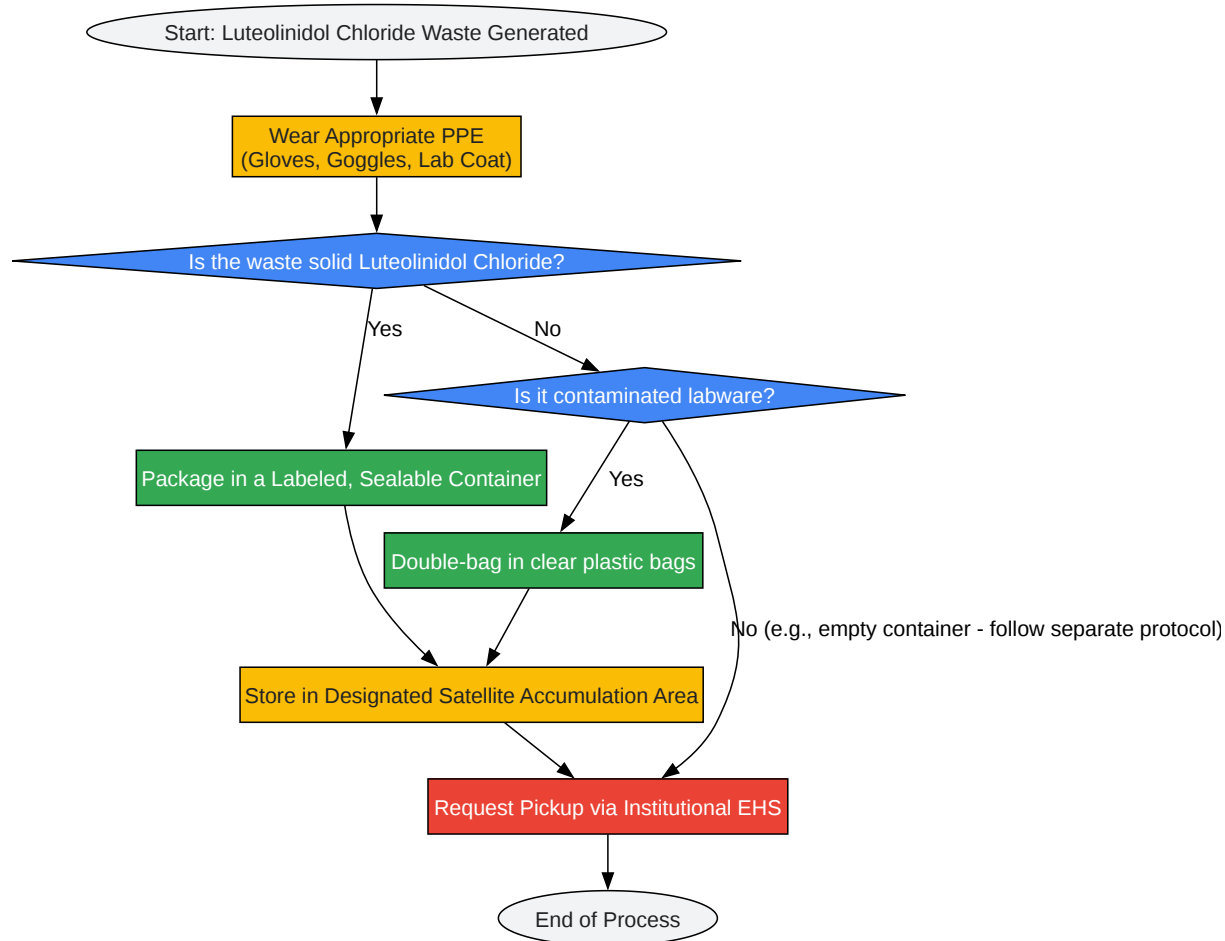
#### 8. Disposal of Empty Containers:

- Once the original **luteolinidol chloride** container is empty, deface or remove the original label.

- Dispose of the empty container in the regular laboratory trash or recycling, in accordance with your institution's guidelines for empty chemical containers.

## Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **luteolinidol chloride**.



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Caption: Disposal workflow for **Luteolinidol Chloride** waste.

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## References

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- 2. sfasu.edu [sfasu.edu]
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